

Proper Disposal of Proguanil: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Proguanil*

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The correct disposal of **proguanil**, an antimalarial drug, is crucial to ensure the safety of personnel and to prevent environmental contamination. In a laboratory or research setting, **proguanil** and its formulations should be treated as hazardous waste due to their toxicity and potential environmental impact. This guide provides detailed, step-by-step procedures for the proper management and disposal of **proguanil** waste.

Regulatory Framework

The disposal of pharmaceutical waste in the United States is primarily regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[1][2] Healthcare facilities and laboratories must adhere to these regulations, which include specific management standards for hazardous waste pharmaceuticals.[2][3]

Hazard Classification of Proguanil

Safety Data Sheets (SDS) classify **proguanil** hydrochloride as "Toxic if swallowed" and as an acute and chronic hazard to the aquatic environment.[1] The combination product of atovaquone and **proguanil** is designated as an "Environmentally hazardous substance, solid, n.o.s." [2] This necessitates its disposal as a hazardous waste.

Step-by-Step Disposal Protocol for Proguanil Waste

This protocol outlines the essential steps for the safe handling and disposal of **proguanil** in a laboratory environment.

1. Waste Identification and Segregation:

- Identify all waste streams containing **proguanil**, including pure active pharmaceutical ingredient (API), expired tablets, contaminated labware (e.g., vials, syringes, gloves), and solutions.
- Segregate **proguanil** waste from non-hazardous waste at the point of generation.
- Do not mix **proguanil** waste with other chemical waste streams unless specifically instructed to do so by your institution's Environmental Health and Safety (EHS) department.

2. Containerization and Labeling:

- Use designated, leak-proof, and clearly labeled hazardous waste containers.^[3] For RCRA hazardous pharmaceutical waste, black containers are often used.^[3]
- The container must be labeled with the words "Hazardous Waste," the full chemical name ("**Proguanil** Hydrochloride" or "Atovaquone/**Proguanil** Hydrochloride"), and a description of the contents.
- Ensure the container remains closed except when adding waste.

3. Storage:

- Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA) or a central hazardous waste storage area.
- The storage area should be secure and accessible only to trained personnel.

4. Disposal Procedure:

- Do not dispose of **proguanil** down the drain or in the regular trash.^{[2][4]} This is strictly prohibited for hazardous pharmaceutical waste.^{[2][5]}

- Arrange for the collection of the hazardous waste container by your institution's EHS department or a licensed hazardous waste contractor.
- The waste must be transported to a permitted treatment, storage, and disposal facility (TSDF), where it will typically be incinerated.^[2]

5. Personal Protective Equipment (PPE):

- When handling **proguanil** waste, always wear appropriate PPE, including impervious gloves, a lab coat, and safety glasses.

6. Decontamination:

- Thoroughly clean and decontaminate any surfaces or equipment that come into contact with **proguanil**.

Quantitative Data for Proguanil Disposal

The following table summarizes key quantitative data related to the transportation and classification of **proguanil** waste.

Parameter	Proguanil Hydrochloride	Atovaquone/Proguanil Hydrochloride Formulation
UN Number	2811	3077
Proper Shipping Name	Toxic solids, organic, n.o.s. (PROGUANIL HYDROCHLORIDE)	Environmentally hazardous substance, solid, n.o.s.
Hazard Class	6.1 (Toxic)	9 (Miscellaneous hazardous materials)
Packing Group	III	III
Primary Hazards	Toxic if swallowed (H301)	Harmful if swallowed, Environmentally Hazardous
Environmental Hazards	Acutely toxic to aquatic life (H400), Chronically toxic to aquatic life (H410)	Environmentally hazardous substance

Data sourced from Safety Data Sheets.[\[1\]](#)[\[2\]](#)

Experimental Protocols

No specific experimental protocols for the disposal or degradation of **proguanil** were identified in the public literature. The standard and required method of disposal for laboratory-generated **proguanil** waste is incineration by a licensed hazardous waste facility.[\[2\]](#)

Mandatory Visualizations

Proguanil Waste Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **proguanil** waste in a research setting.



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Caption: Logical workflow for **proguanil** waste management in a laboratory.

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